

# Comparative study of glauconite formation rates in different paleo-settings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GLAUCONITE

Cat. No.: B1166050

[Get Quote](#)

A comparative analysis of **glauconite** formation rates across different paleo-settings reveals a complex interplay of environmental factors that govern the speed and extent of this authigenic process. **Glauconite**, an iron- and potassium-rich clay mineral, serves as a key indicator of specific marine depositional environments, particularly those characterized by low sedimentation rates. The transformation from a precursor material to mature **glauconite** is a slow process, often spanning thousands to millions of years.[1][2] This guide compares the formation rates and mechanisms in distinct paleo-settings, providing quantitative data where available and outlining the experimental methodologies used for these determinations.

## Comparative Analysis of Glauconite Formation Rates

The rate of glauconitization is not constant and varies significantly with the depositional environment. Key factors influencing the rate include water depth, temperature, sedimentation rate, availability of iron and potassium, and the nature of the substrate material.[3][4] The most significant distinction in formation rates can be observed between shallow- and deep-marine settings.

Paleo-Setting	Formation/Sequestration Rate	Basis for Calculation & Methodology	Key Environmental Factors
Deep-Sea Marine	State of glauconitization (%GISed) increases with sediment age (ky): %GISed = $22.6 * \log(\text{ageSed}) + 1.6$ <a href="#">[5]</a>	Analysis of green grains from Ocean Drilling Program (ODP) Site 959 sediment cores of varying ages (~10 ky to 2500 ky). <a href="#">[5]</a>	Water Depth: ~2100 m <a href="#">[5]</a> Temperature: 3-6°C <a href="#">[5]</a> Substrate: Primarily foraminiferal tests providing organic-rich microenvironments. <a href="#">[5]</a> Mechanism: Burial-related transformation of Fe-smectite precursor to glauconite, controlled by interstitial solution chemistry. <a href="#">[5]</a>
Shallow Marine	Major element sequestration rate: $\sim 3 \pm 2 \text{ mmol} \cdot \text{cm}^{-2} \cdot \text{kyr}^{-1}$ for K, Mg, and Al. <a href="#">[6]</a>	Calculation based on glauconite abundance and elemental composition across a glauconitized interval in a stratigraphic profile. <a href="#">[6]</a>	Water Depth: 50-500 m <a href="#">[7]</a> Temperature: 10-15°C <a href="#">[8]</a> Sedimentation: Very low to negative rates are required. <a href="#">[2]</a> <a href="#">[3]</a> Mechanism: Formation at or near the sediment-seawater interface, often associated with marine transgressions. <a href="#">[7]</a> <a href="#">[9]</a>

## Experimental Protocols

The determination of **glauconite** formation rates and the characterization of its paleo-environment rely on a suite of sophisticated analytical techniques.

1. Sample Collection and Preparation: **Glaucconite** samples are typically extracted from sediment cores or outcrop sections representing specific geological formations. For instance, the deep-sea rate was determined from cores obtained through the Ocean Drilling Program (ODP).[5] The green pellets are often separated from the bulk sediment for detailed analysis.

## 2. Mineralogical Identification and Characterization:

- X-Ray Diffraction (XRD): This is a fundamental technique used to identify the mineral structure of **glaucconite** and distinguish it from other clay minerals. The position and shape of diffraction peaks, such as the basal reflections at 10 Å and 3.3 Å, provide information on the mineral's maturity and the percentage of expandable smectite layers.[8][10]
- Scanning Electron Microscopy (SEM): SEM is employed to observe the morphology of **glaucconite** pellets, such as their shape, size, and surface textures (e.g., cracks), which can indicate their authigenic nature and degree of transport.[9]
- Electron Probe Microanalysis (EPMA): This technique provides quantitative chemical composition of the **glaucconite** grains. By measuring the weight percentages of key oxides like K<sub>2</sub>O, Fe<sub>2</sub>O<sub>3</sub>, and Al<sub>2</sub>O<sub>3</sub>, researchers can determine the evolutionary stage (maturity) of the **glaucconite**. [1][8] Maturity stages are often classified as nascent (2-4% K<sub>2</sub>O), slightly evolved (4-6% K<sub>2</sub>O), evolved (6-8% K<sub>2</sub>O), and highly evolved (>8% K<sub>2</sub>O).[8]

## 3. Geochemical and Isotopic Analysis:

- Major and Trace Element Analysis: Geochemical signatures, such as the concentration of redox-sensitive trace elements, can provide valuable information about the redox conditions of the depositional environment.[11]
- Isotopic Analysis: Carbon and oxygen isotopic profiles ( $\delta^{13}\text{C}$  and  $\delta^{18}\text{O}$ ) of associated carbonates (calcite) can help constrain the paleo-environmental conditions, such as temperature and the depositional setting (e.g., a warm proximal shelf).[6]

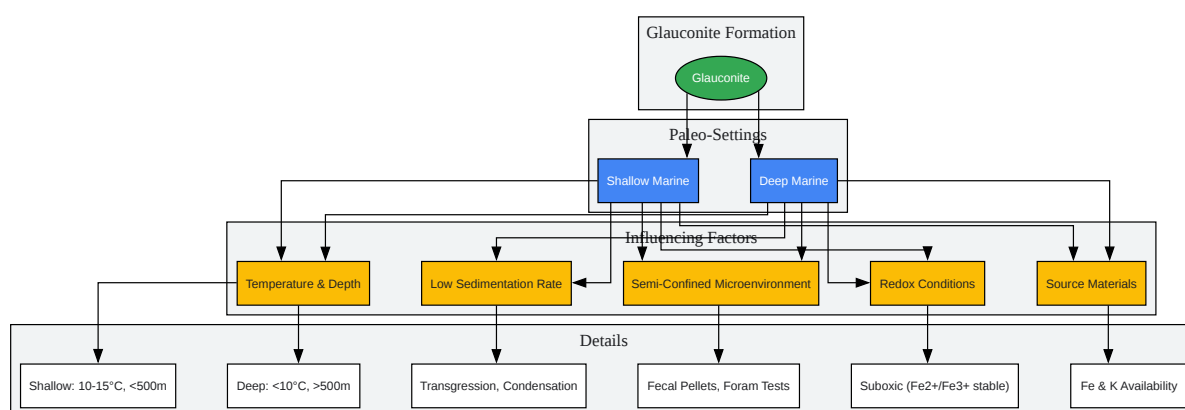
## 4. Age Determination:

- Biostratigraphy: The age of the sediment hosting the **glaucconite** is often determined by analyzing the fossil content (e.g., foraminifera).

- Radiometric Dating: K-Ar and Rb-Sr dating methods can be applied directly to highly evolved (K-rich) **glaucinite** to determine its absolute age of formation, although this can be affected by diagenetic processes.<sup>[10]</sup>

## Factors Influencing Glaucinite Formation

The following diagram illustrates the key factors and conditions that influence the formation of **glaucinite** in different marine paleo-settings.



[Click to download full resolution via product page](#)

Caption: Factors influencing **glaucinite** formation in marine paleo-settings.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. Glauconite in thin section - Geological Digressions [geological-digressions.com]
- 3. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 4. archives.datapages.com [archives.datapages.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. Mineralogy and Geochemistry of the Main Glauconite Bed in the Middle Eocene of Texas: Paleoenvironmental Implications for the Verdine Facies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The contrasting origins of glauconite in the shallow marine environment highlight this mineral as a marker of paleoenvironmental conditions [comptes-rendus.academie-sciences.fr]
- 10. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparative study of glauconite formation rates in different paleo-settings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166050#comparative-study-of-glauconite-formation-rates-in-different-paleo-settings]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)